

Ethyl 4-methylvalerate chemical properties and structure

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Compound of Interest

Compound Name: Ethyl 4-methylvalerate

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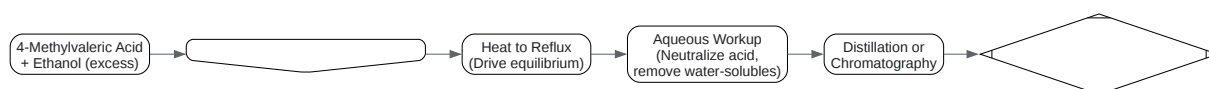
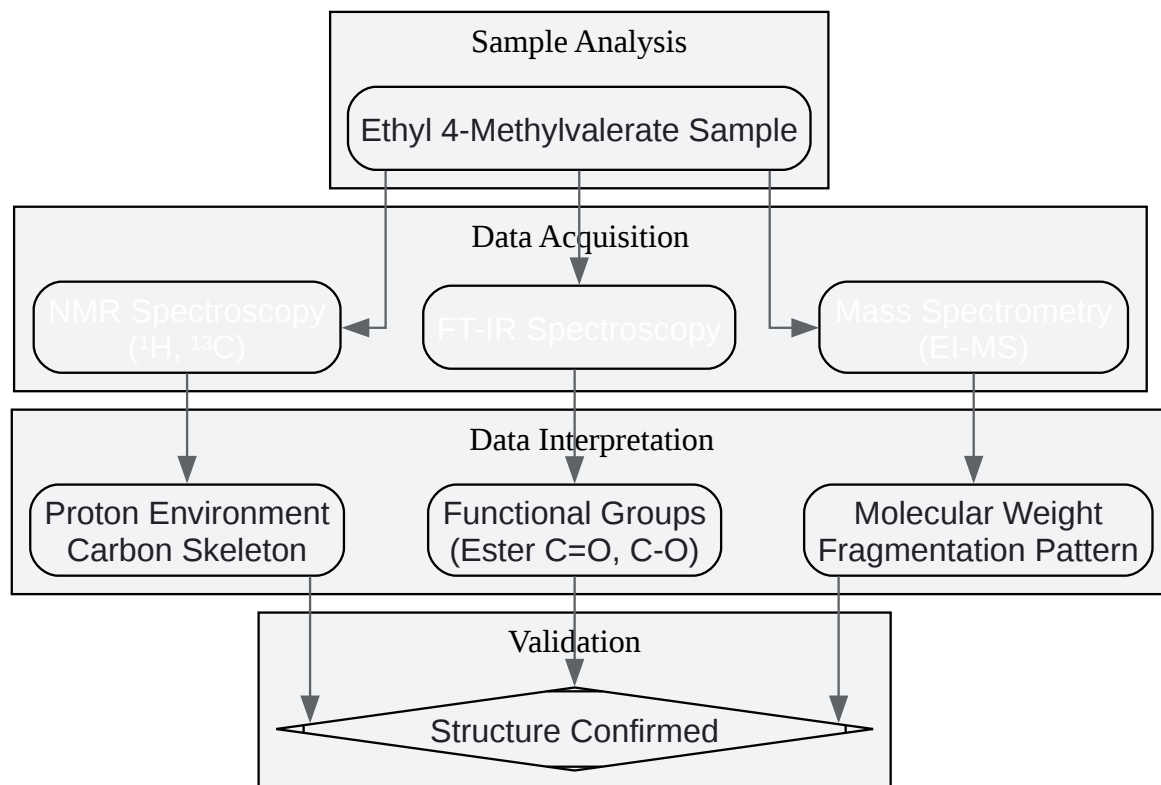
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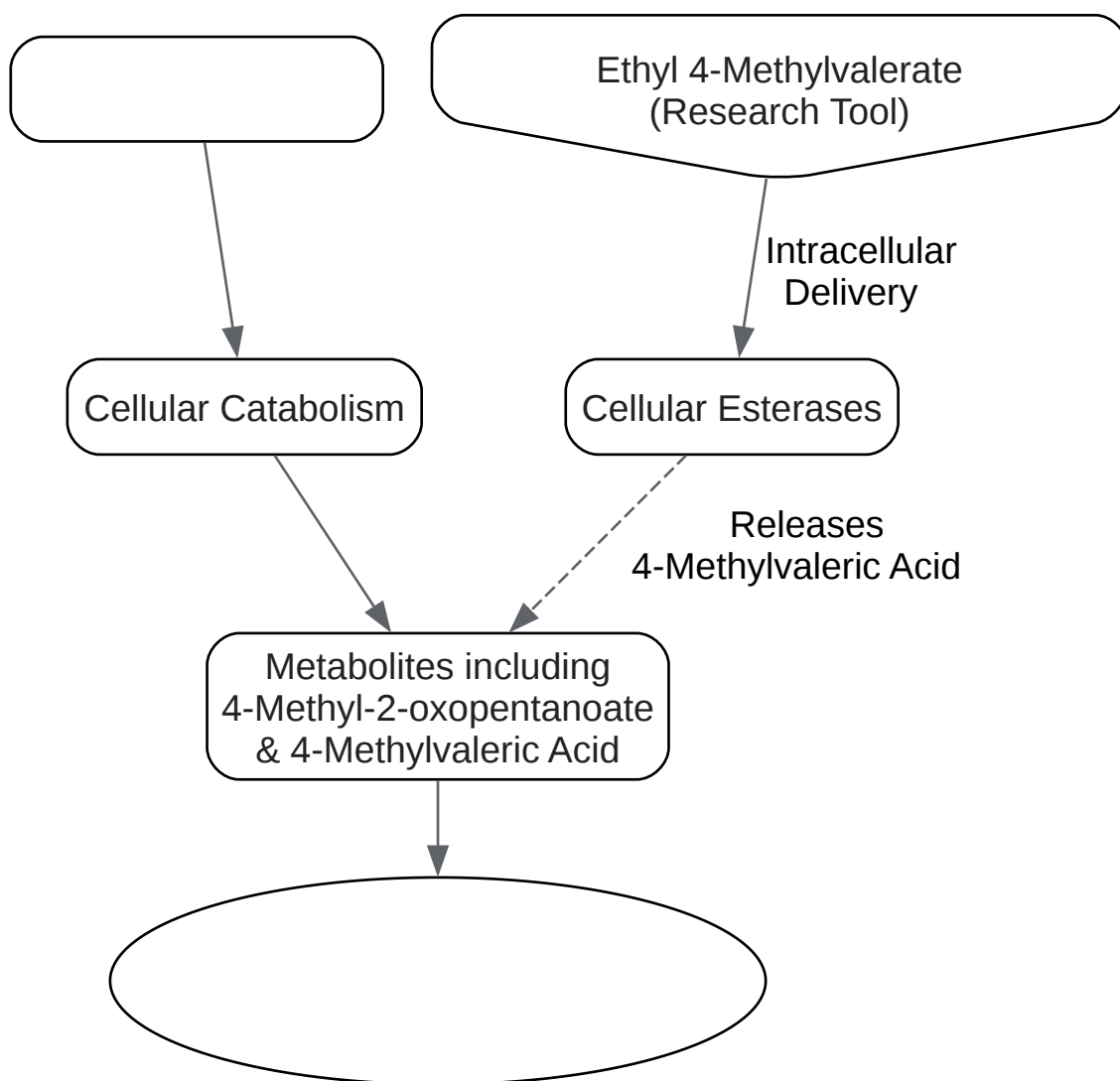
Chemical Identity and Molecular Structure

Ethyl 4-methylvalerate is systematically named ethyl 4-methylpentanoate under IUPAC nomenclature.^{[1][2]} It is a fatty acid ester derived from the formal condensation of 4-methylvaleric acid and ethanol.^{[3][4]}

- IUPAC Name: Ethyl 4-methylpentanoate^[2]
- Synonyms: **Ethyl 4-methylvalerate**, Ethyl isocaproate, Ethyl isohexanoate^{[1][2][5]}
- CAS Number: 25415-67-2^{[1][3][4][6]}
- Molecular Formula: C₈H₁₆O₂^{[1][4][7]}
- Molecular Weight: 144.21 g/mol ^{[1][4][5][6]}

The molecular structure features a five-carbon valerate backbone with a methyl group at the fourth carbon (the iso- configuration) and an ethyl ester functional group.





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